

Comprehensive Characterization Guide: N-(5-chloropyridin-2-yl)-2-cyanoacetamide

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Compound of Interest

Compound Name: *N*-(5-chloropyridin-2-yl)-2-cyanoacetamide

CAS No.: 157141-56-5

Cat. No.: B175124

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CAS Number: 157141-56-5 Molecular Formula: $C_8H_6ClN_3O$ Molecular Weight: 195.61 g/mol

Role: Key scaffold for Factor Xa inhibitors (e.g., Edoxaban).[\[1\]](#)

Physicochemical Profile & Melting Point Range

The melting point (MP) is the primary indicator of identity and purity for this intermediate. Unlike its starting materials, the pure amide exhibits a significantly higher thermal stability due to the formation of a rigid amide bond and intermolecular hydrogen bonding.

Melting Point Data Comparison

Compound	Role	Melting Point Range (°C)	Physical State
N-(5-chloropyridin-2-yl)-2-cyanoacetamide	Target Product	160 – 185 °C*	White Crystalline Solid
2-Amino-5-chloropyridine	Starting Material	135 – 138 °C	Off-white Solid
Ethyl Cyanoacetate	Reagent	(Liquid, BP 206 °C)	Colorless Liquid
2-Cyanoacetamide	Alternative Reagent	119 – 121 °C	White Powder

*Note: The specific MP of the target can vary based on the polymorph and recrystallization solvent (e.g., Ethanol vs. Toluene). A range of 160–185°C is the expected thermal window for pure N-heteroaryl-2-cyanoacetamides.[1] A value <140°C indicates significant contamination with unreacted amine.[1]

Solubility Profile

- High Solubility: DMSO, DMF, DMAc (Suitable for NMR and further coupling reactions).
- Moderate Solubility: Hot Ethanol, Methanol, Acetonitrile.
- Low Solubility: Water, Hexanes, Diethyl Ether (Used for precipitation/washing).

Experimental Determination Protocol

To ensure scientific integrity, the following protocol describes the synthesis validation via melting point determination.

Synthesis Context (The Reaction)

The compound is typically synthesized via the aminolysis of ethyl cyanoacetate by 2-amino-5-chloropyridine.[1] This reaction is equilibrium-driven and requires the removal of ethanol to proceed to completion.[1]

Reaction Equation:

2-Amino-5-chloropyridine + Ethyl Cyanoacetate

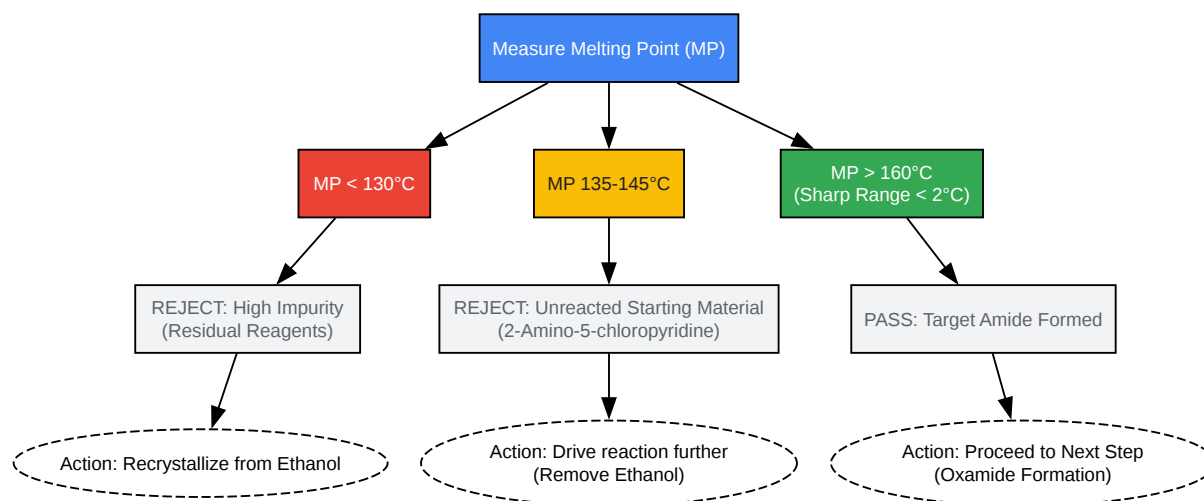
N-(5-chloropyridin-2-yl)-2-cyanoacetamide + Ethanol[1]

Protocol: Capillary Melting Point Measurement

- Sample Prep: Dry the isolated solid under vacuum at 45°C for 4 hours to remove residual solvent (solvent inclusion can depress MP by 5-10°C).
- Loading: Pack 2-3 mm of fine powder into a glass capillary tube. Ensure the sample is compact to avoid air pockets.
- Ramp Rate:
 - Fast Ramp: 10°C/min up to 120°C.
 - Slow Ramp: 1°C/min from 120°C upwards.
- Observation: Record the temperature of the first visible liquid droplet (Onset) and the disappearance of the last solid particle (Clear Point).

Quality Control Decision Logic

The following diagram illustrates the decision-making process when analyzing the melting point data.

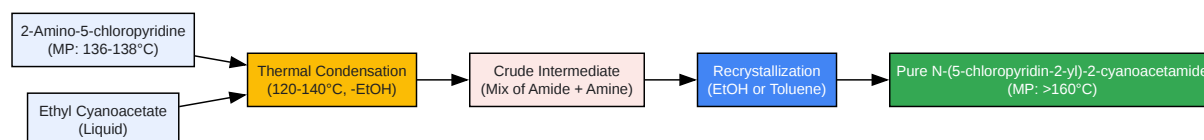


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Figure 1: Quality Control Decision Tree based on Melting Point analysis.

Synthesis Workflow & Impurity Management

Understanding the source of the compound explains the melting point characteristics.



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Figure 2: Synthesis pathway highlighting the critical purification step required to achieve the target melting point.[1]

References

- National Center for Biotechnology Information (2025). 2-Amino-5-chloropyridine Compound Summary (CID 1072-98-6). PubChem.[2][3] Available at: [\[Link\]](#)[1]
- LookChem. 2-Cyanothioacetamide and Related Nitriles. Available at: [\[Link\]](#)[1]

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Sources

- 1. CAS 17722-17-7: N-(4-Chlorophenyl)-2-cyanoacetamide [\[cymitquimica.com\]](#)
- 2. N-(5-chloro-2-methylphenyl)-2-cyanoacetamide | C₁₀H₉ClN₂O | CID 846083 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. PubChemLite - N-(4-chlorophenyl)-2-cyanoacetamide (C₉H₇ClN₂O) [\[pubchemlite.lcsb.uni.lu\]](#)
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